

An In-depth Technical Guide on the Ecotoxicological Profile of Fenazaquin

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Compound of Interest

Compound Name: Fenazaquin

Cat. No.: B1672487

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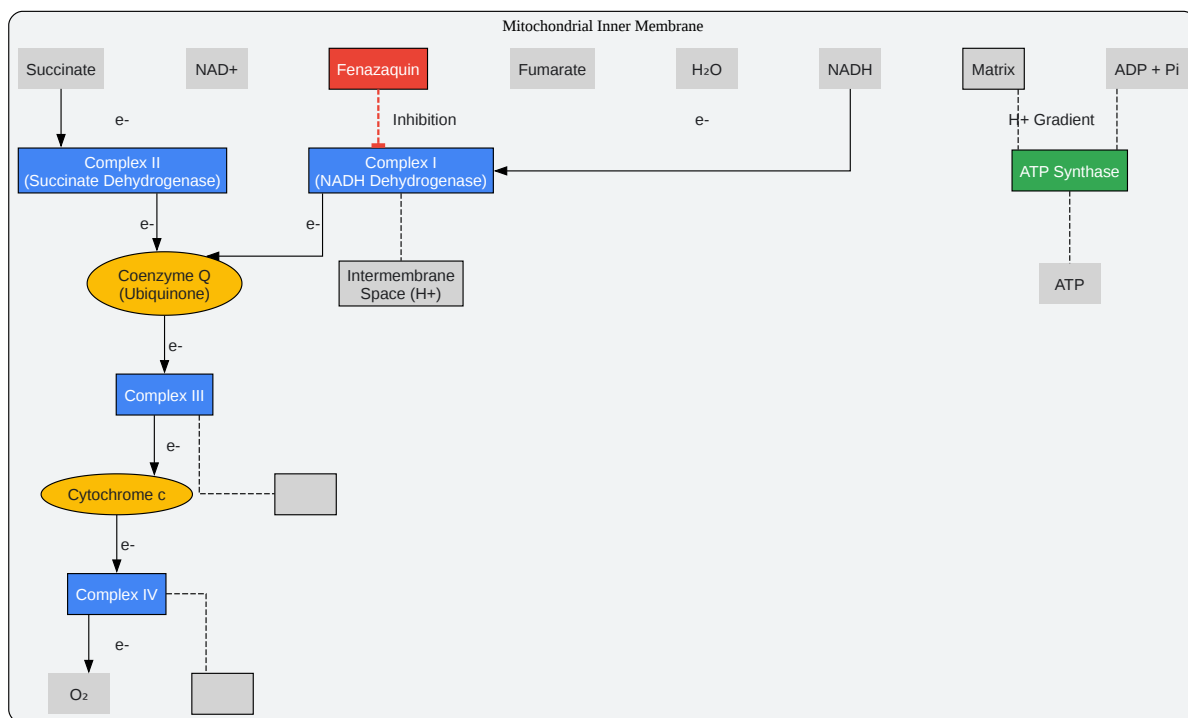
For Researchers, Scientists, and Drug Development Professionals

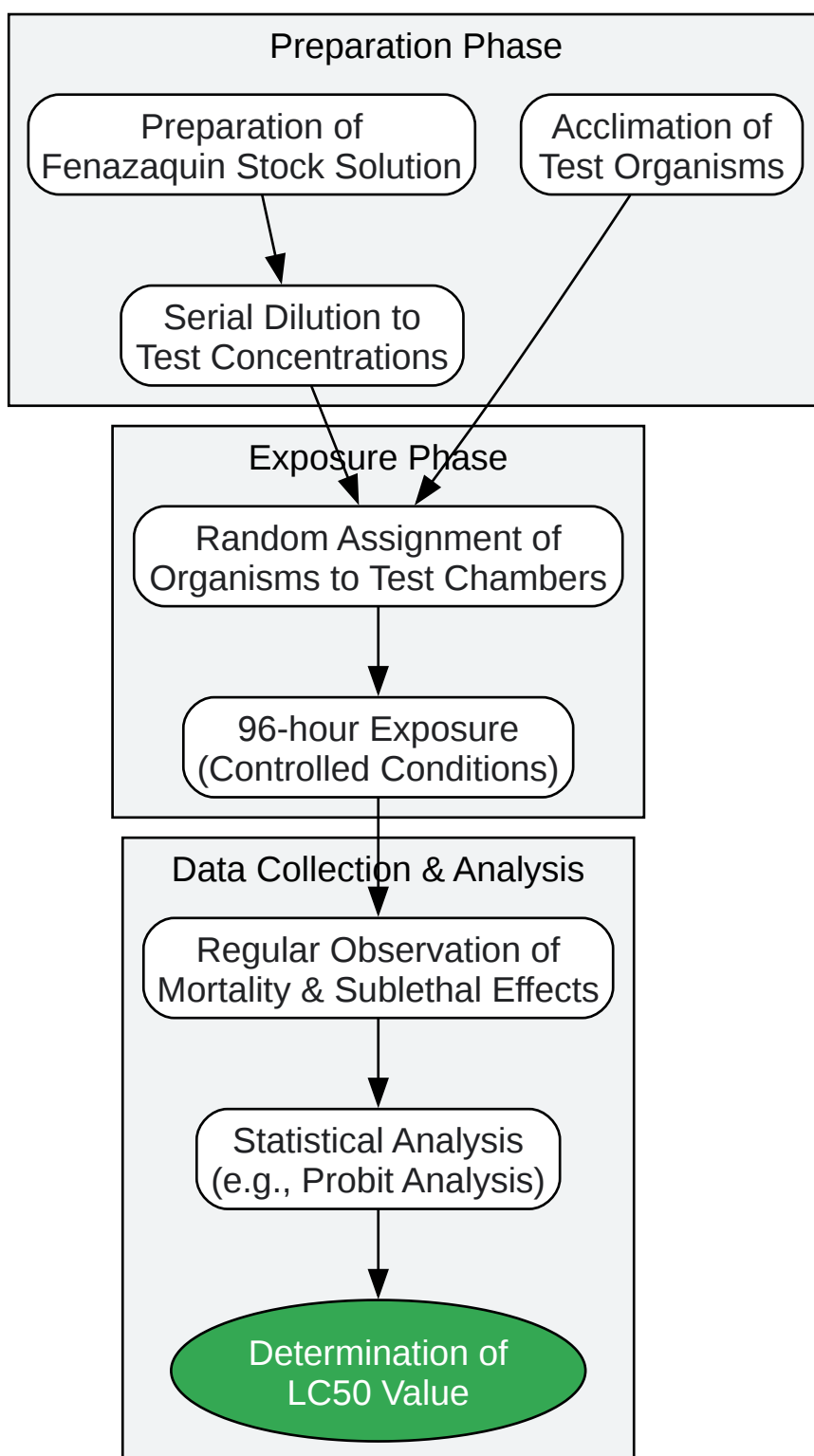
Introduction

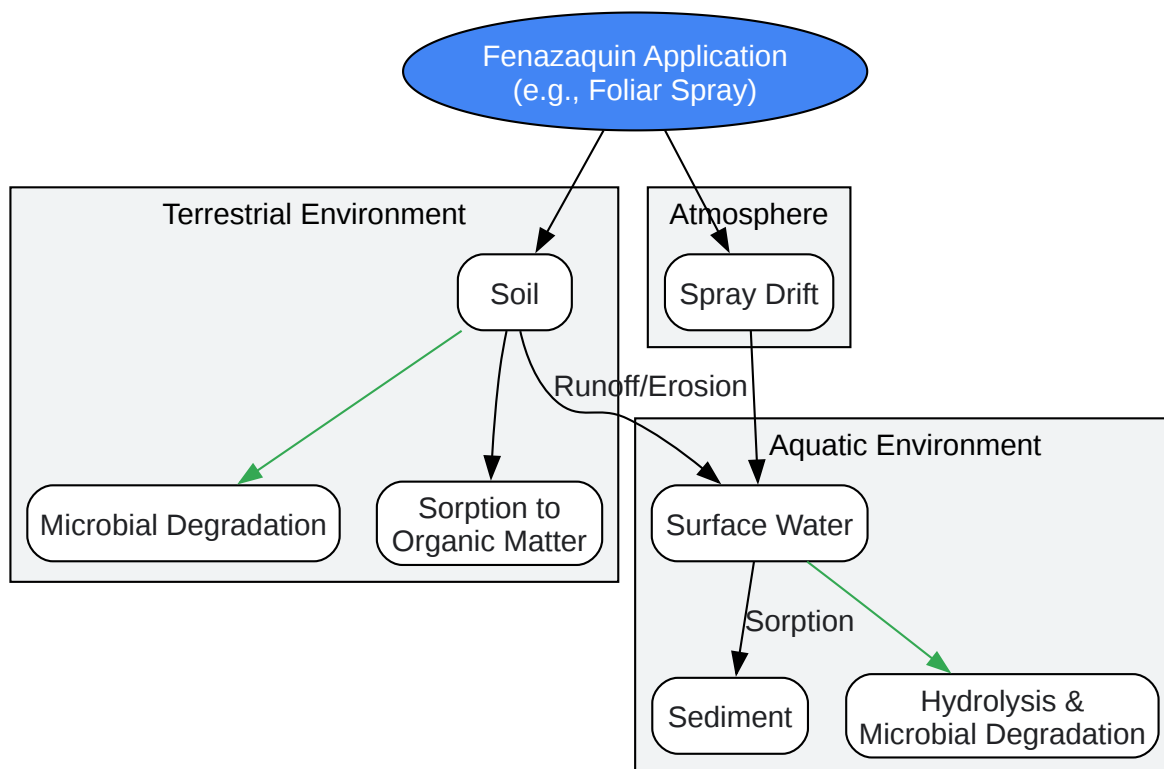
Fenazaquin is a broad-spectrum acaricide and insecticide belonging to the quinazoline class of chemicals.^{[1][2]} It is utilized in agricultural settings to control a variety of mite and insect pests on crops such as fruits, nuts, and ornamental plants.^{[2][3][4]} The mode of action for **fenazaquin** is the disruption of mitochondrial respiration through the inhibition of the Complex I electron transport chain (METI).^{[1][5]} While effective against target pests, it is imperative to understand its potential impacts on non-target organisms to ensure its environmentally responsible use. This technical guide provides a comprehensive overview of the known effects of **fenazaquin** on a range of non-target organisms, presents quantitative toxicity data, and outlines generalized experimental protocols for ecotoxicological assessment.

Mechanism of Action

Fenazaquin's primary mode of action is the inhibition of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase).^{[1][5]} This disruption halts the production of ATP, leading to cellular energy depletion and ultimately, mortality in susceptible organisms.^[1]







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